

Tert-Butyl 3-(hydroxymethyl)phenethylcarbamate: Comprehensive Safety, Handling, and Application Guide

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Compound of Interest

Compound Name:	<i>Tert-butyl 3-(hydroxymethyl)phenethylcarbamate</i>
CAS No.:	1175090-35-3
Cat. No.:	B2834331

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Executive Summary

In modern drug discovery and complex active pharmaceutical ingredient (API) synthesis, bifunctional building blocks are critical for modular assembly. **Tert-butyl 3-(hydroxymethyl)phenethylcarbamate** (CAS: 1175090-35-3) is a highly versatile intermediate featuring orthogonal reactive sites: a Boc-protected primary amine and a meta-substituted benzylic alcohol[1]. This structural duality allows chemists to selectively functionalize the benzylic position (via activation or oxidation) while keeping the amine masked, or conversely, to deprotect the amine for amide coupling while leaving the hydroxyl intact.

This whitepaper provides an in-depth technical framework for the safe handling, physicochemical profiling, and strategic synthetic utilization of this compound. By adhering to

these validated protocols, researchers can mitigate the inherent risks of handling reactive organic intermediates while maximizing synthetic yield and purity.

Physicochemical Profiling & Hazard Assessment

Understanding the physical properties of **tert-butyl 3-(hydroxymethyl)phenethylcarbamate** is the first step in designing safe and effective experimental workflows. The lipophilic tert-butyl group combined with the hydrogen-bonding capacity of the hydroxyl and carbamate moieties dictates its solubility profile and environmental behavior.

Table 1: Key Physicochemical Properties

Property	Value
IUPAC Name	tert-butyl N-[2-[3-(hydroxymethyl)phenyl]ethyl]carbamate
CAS Number	1175090-35-3 [1]
Molecular Formula	C ₁₄ H ₂₁ NO ₃
Molecular Weight	251.32 g/mol
Physical State	Solid / Crystalline Powder
Solubility Profile	Soluble in DCM, EtOAc, MeOH, DMF; Insoluble in H ₂ O

Hazard Causality and GHS Classification

While the Boc-group stabilizes the amine, the compound as a whole is a fine organic powder that poses standard laboratory risks. The lipophilicity of the molecule allows it to interact with lipid bilayers, making it a mild skin and eye irritant. Furthermore, aerosolized particulates can interact with the mucous membranes of the respiratory tract.

Table 2: GHS Hazard Profiling

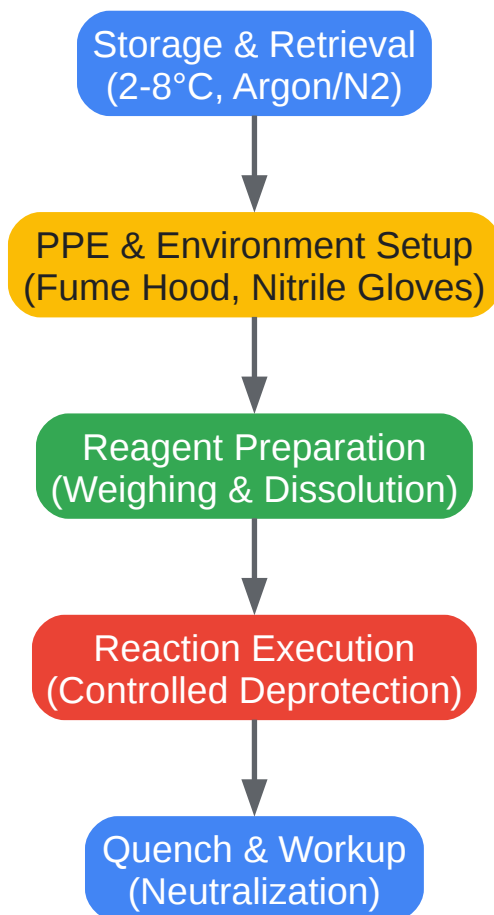
Hazard Class	GHS Code	Mechanistic Causality & Description	Mandatory Precautionary Measures
Skin Irritation	H315	Lipophilic penetration of the stratum corneum causes localized inflammation.	P280: Wear nitrile gloves and standard lab coat[2].
Eye Irritation	H319	Interaction with corneal proteins leads to serious eye irritation.	P305+P351+P338: Rinse cautiously with water; remove contacts.
Respiratory	H335	Inhalation of fine crystalline dust irritates respiratory mucosa.	P261: Handle exclusively in a certified fume hood[3].

Standard Operating Procedures (SOP) for Safe Handling

To ensure a self-validating safety system, handling protocols must be rooted in authoritative occupational guidelines, specifically the[2].

- **Environmental Controls:** All weighing, transferring, and dissolution of the solid must be conducted within a Class II Type A2 biological safety cabinet or a standard chemical fume hood with a face velocity of 80–100 fpm. This prevents the aerosolization of H335-classified dust.
- **Personal Protective Equipment (PPE):** Operators must wear powder-free nitrile gloves (minimum 4 mil thickness to prevent permeation by organic solvents used during dissolution), splash-proof safety goggles, and a flame-resistant laboratory coat.
- **Storage Causality:** The compound must be stored at 2–8°C under an inert atmosphere (Argon or N₂). Why? Benzylic alcohols are susceptible to slow auto-oxidation to the

corresponding aldehyde when exposed to atmospheric oxygen and ambient heat over prolonged periods. Inert, cold storage arrests this degradation pathway.

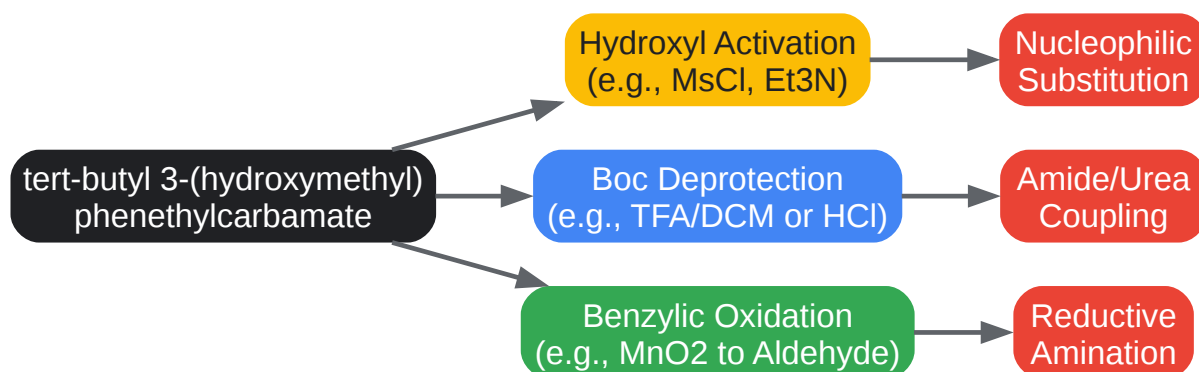


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Workflow for the safe handling and processing of the bifunctional carbamate intermediate.

Synthetic Utility & Experimental Workflows

The true value of **tert-butyl 3-(hydroxymethyl)phenethylcarbamate** lies in its orthogonal reactivity. The diagram below illustrates the divergent pathways available to synthetic chemists.



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Divergent synthetic pathways utilizing the orthogonal reactivity of the intermediate.

Protocol: Chemoselective Boc-Deprotection

Expertise & Experience: A critical challenge when deprotecting this specific molecule is the presence of the benzylic alcohol. Standard Boc-deprotection utilizes strong acids like Trifluoroacetic acid (TFA). However, strong acids can protonate the benzylic hydroxyl group, leading to the loss of water and the formation of a highly reactive benzylic carbocation. This can result in unwanted Friedel-Crafts alkylation, etherification, or polymerization.

To prevent this, the protocol below incorporates a carbocation scavenger (Triisopropylsilane, TIPS) and strict temperature controls, drawing on advanced methodologies for [4].

Step-by-Step Methodology:

- Dissolution:** In a thoroughly dried round-bottom flask under Argon, dissolve 1.0 mmol of **tert-butyl 3-(hydroxymethyl)phenethylcarbamate** in 4.0 mL of anhydrous Dichloromethane (DCM).
- Scavenger Addition:** Add 0.1 mmol (approx. 2.5 mol%) of Triisopropylsilane (TIPS).
Causality: TIPS acts as a sacrificial hydride donor, rapidly quenching any transient benzylic carbocations before they can undergo side reactions.
- Acidification:** Submerge the flask in an ice bath (0°C). Dropwise, add 1.0 mL of TFA.
Causality: The initial cleavage of the tert-butyl group is exothermic. Cooling the reaction

suppresses the activation energy required for the unwanted benzylic dehydration pathway.

- **Cleavage:** Remove the ice bath and allow the reaction to stir at room temperature for 1.5 hours. Monitor progression via LC-MS until the mass corresponding to the Boc-protected starting material disappears.
- **Concentration:** Remove the volatiles under reduced pressure. **Crucial Step:** Keep the rotary evaporator water bath below 30°C to prevent thermal degradation of the newly formed free amine.
- **Neutralization & Workup:** Redissolve the crude trifluoroacetate salt in 10 mL of Ethyl Acetate (EtOAc). Slowly add 10 mL of saturated aqueous NaHCO₃. **Causality:** The acid-base neutralization generates significant volumes of CO₂ gas. The separatory funnel must be vented immediately and frequently to prevent explosive pressure buildup[3].
- **Isolation:** Separate the organic layer, extract the aqueous phase with EtOAc (2 x 10 mL), dry over anhydrous Na₂SO₄, filter, and concentrate to yield the pure 3-(2-aminoethyl)phenyl)methanol.

Emergency Response & Waste Management

- **Spill Protocol:** In the event of a solid spill, do not sweep dry, as this aerosolizes the compound. Cover the spill with damp absorbent paper or sand, carefully scoop into a designated hazardous waste container, and wash the area with a 10% bleach solution followed by soap and water.
- **Chemical Waste Disposal:** Solutions containing TFA and DCM must be disposed of in designated halogenated organic waste carboys. Do not mix with basic waste streams until fully neutralized, as residual TFA can react violently with concentrated bases.

References

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